

2-Hydrazinyl-3-methoxy-5-nitropyridine CAS number and structure

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Hydrazinyl-3-methoxy-5-nitropyridine

Cat. No.: B8412399

[Get Quote](#)

Technical Guide: 2-Hydrazinyl-3-methoxy-5-nitropyridine[1]

Executive Summary

2-Hydrazinyl-3-methoxy-5-nitropyridine is a highly reactive pyridine derivative utilized primarily as an intermediate in the synthesis of fused heterocyclic systems, such as [1,2,4]triazolo[4,3-a]pyridines and pyrazolopyridines. Its structural core—a pyridine ring substituted with electron-withdrawing nitro and electron-donating methoxy groups—makes it a versatile scaffold for nucleophilic aromatic substitution (

) and subsequent cyclization reactions. This compound has gained significant traction in drug discovery, particularly in the development of BET bromodomain inhibitors for oncology and anti-inflammatory therapeutics.

Chemical Identity & Structure

While the hydrazine derivative itself is often generated in situ or used immediately as an intermediate, its stable precursor is the primary commercial entry point.

Target Compound[2][3][4][5][6][7][8][9]

- Chemical Name: **2-Hydrazinyl-3-methoxy-5-nitropyridine**[1]
- Synonyms: (3-Methoxy-5-nitropyridin-2-yl)hydrazine; 2-Hydrazino-3-methoxy-5-nitropyridine
- Molecular Formula:
- Molecular Weight: 184.15 g/mol
- Appearance: Typically a yellow to orange crystalline solid.
- SMILES: COc1cc(c[n1]NN)[O-]

Primary Precursor (Commercial Starting Material)

- Chemical Name: 2-Chloro-3-methoxy-5-nitropyridine[2][3][4][5][6][7][8][9]
- CAS Number: 75711-00-1[3][4][5][6][7][8]
- Molecular Formula: `ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">`

[4][7][8]

- Molecular Weight: 188.57 g/mol [3][4][7]

Structural Analysis

The molecule features a 2,3,5-substitution pattern on the pyridine ring:

- Position 2 (Hydrazine): The nucleophilic "handle" for cyclization.
- Position 3 (Methoxy): Provides steric bulk and electron-donating properties, influencing the regioselectivity of downstream reactions.
- Position 5 (Nitro): A strong electron-withdrawing group that activates the C-2 position for the initial nucleophilic attack and modulates the electronic properties of the final drug candidate.

Synthesis Protocol

The synthesis of **2-hydrazinyl-3-methoxy-5-nitropyridine** is a classic Nucleophilic Aromatic Substitution (

) . The reaction exploits the electron-deficiency of the pyridine ring, further enhanced by the 5-nitro group, to displace the 2-chloro substituent with hydrazine.

Materials Required[1][2][3][4][7][8][9][11][14][16][17]

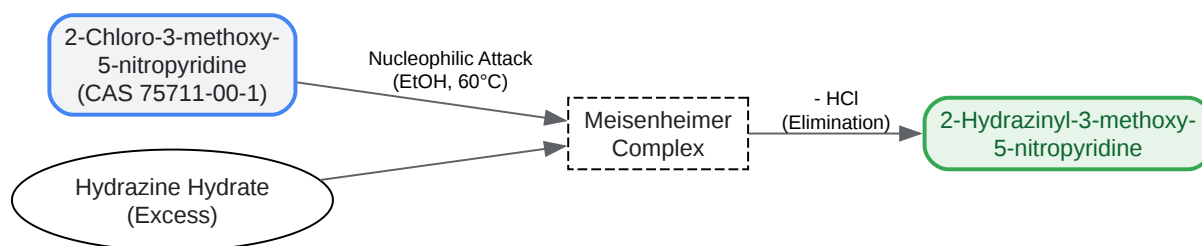
- Substrate: 2-Chloro-3-methoxy-5-nitropyridine (CAS 75711-00-1)[3][4][5][6][7][8]
- Reagent: Hydrazine hydrate (, 50-80% solution)
- Solvent: Ethanol (EtOH) or 1,4-Dioxane
- Equipment: Round-bottom flask, magnetic stirrer, reflux condenser (optional), vacuum filtration setup.

Step-by-Step Methodology

- Preparation: Dissolve 1.0 equivalent of 2-Chloro-3-methoxy-5-nitropyridine in Ethanol (approx. 10 mL per gram of substrate).
- Addition: Add Hydrazine hydrate (3.0 – 5.0 equivalents) dropwise to the stirring solution at room temperature. Note: Excess hydrazine is used to prevent the formation of the dimer (bis-pyridyl hydrazine).
- Reaction:
 - Option A (Mild): Stir at room temperature (RT) for 12–18 hours.
 - Option B (Accelerated): Heat to 60°C for 2–4 hours. Monitor by TLC or LC-MS (Target Mass: $[M+H]^+ = 185.1$).
- Workup:

- Cool the reaction mixture to 0°C (ice bath). The product typically precipitates as a yellow/orange solid.
- Filter the solid under vacuum.^[10]
- Wash the filter cake with cold Ethanol followed by Diethyl Ether to remove excess hydrazine and trace impurities.
- Drying: Dry the solid under vacuum at 40°C to yield **2-Hydrazinyl-3-methoxy-5-nitropyridine**.

Reaction Scheme Visualization



[Click to download full resolution via product page](#)

Caption: S_NAr pathway converting the chloro-precursor to the hydrazine derivative via an addition-elimination mechanism.

Key Applications & Downstream Chemistry

This hydrazine derivative is a "privileged structure" for generating fused bicyclic heterocycles. The most common application is the synthesis of [1,2,4]triazolo[4,3-a]pyridines, a scaffold found in potent BET bromodomain inhibitors (e.g., analogs of I-BET762).

Cyclization to Triazolopyridines

Reacting the hydrazine group with electrophiles (anhydrides, orthoesters, or aldehydes) closes the triazole ring.

Electrophile	Reaction Conditions	Product Scaffold	Application
Acetic Anhydride	Dioxane, RT to 50°C	3-Methyl-[1,2,4]triazolo[4,3-a]pyridine	BET Inhibitors
Triethyl Orthoformate	Reflux	[1,2,4]Triazolo[4,3-a]pyridine (unsubstituted C3)	Kinase Inhibitors
Carbon Disulfide	Pyridine/KOH	3-Thioxo-[1,2,4]triazolo[4,3-a]pyridine	Bioactive Thiones

Mechanism of Action in Drug Discovery

In the context of BET (Bromodomain and Extra-Terminal motif) inhibition:

- The triazolopyridine core mimics the acetyl-lysine residue recognized by bromodomains.
- The 5-nitro group can be reduced to an amine and further derivatized (e.g., sulfonamides) to interact with specific residues in the binding pocket (WPF shelf).
- The 3-methoxy group provides shape complementarity, locking the conformation of the inhibitor in the active site.

Safety & Handling

- Hydrazine Hydrate: Highly toxic, potential carcinogen, and corrosive. Handle in a fume hood with double nitrile gloves.
- Nitro Compounds: Potentially explosive if heated under confinement. **2-Hydrazinyl-3-methoxy-5-nitropyridine** is an energetic molecule; avoid subjecting the dry solid to friction or high heat (above 100°C) without DSC testing.
- Storage: Store the hydrazine derivative under an inert atmosphere (Argon/Nitrogen) at -20°C. It is prone to oxidation (air sensitivity) over time, turning dark red/brown.

References

- Synthesis of BET Inhibitors
 - Title: Imidazopyrrolidine derivatives and their use in the treatment of disease.[1][11]
 - Source: US P
 - URL
- Precursor Data (2-Chloro-3-methoxy-5-nitropyridine)
 - Title: 2-Chloro-3-methoxy-5-nitropyridine CAS 75711-00-1 Entry.[3][4][5][6][7][8]
 - Source: ChemicalBook / BLD Pharm C
- General Hydrazine Chemistry
 - Title: Hydrazides as Powerful Tools in Medicinal Chemistry.
 - Source: MDPI (Molecules 2024).
 - URL:[[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 2. WO2013013815A1 - Substituted heteroaromatic pyrazole-containing carboxamide and urea derivatives as vanilloid receptor ligands - Google Patents [patents.google.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. 75711-00-1 | CAS DataBase [m.chemicalbook.com]
- 5. mychemfinder.wordpress.com [mychemfinder.wordpress.com]
- 6. 75711-00-1|2-Chloro-3-methoxy-5-nitropyridine|BLD Pharm [bldpharm.com]

- 7. CAS NO. 75711-00-1 | 2-Chloro-3-methoxy-5-nitropyridine | C₆H₅ClN₂O₃ [[localpharmaguide.com](#)]
- 8. 2-Chloro-3-methoxy-5-nitropyridine, CasNo.75711-00-1 Kono Chem Co.,Ltd China (Mainland) [[konochem.lookchem.com](#)]
- 9. US8975417B2 - Pyrazolopyrrolidine derivatives and their use in the treatment of disease - Google Patents [[patents.google.com](#)]
- 10. [pdf.benchchem.com](#) [[pdf.benchchem.com](#)]
- 11. [patentimages.storage.googleapis.com](#) [[patentimages.storage.googleapis.com](#)]
- To cite this document: BenchChem. [2-Hydrazinyl-3-methoxy-5-nitropyridine CAS number and structure]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8412399/docs#2-hydrazinyl-3-methoxy-5-nitropyridine-cas-number-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check